

1-(4-Methoxybutyl)piperidin-4-amine: Technical Monograph & Application Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(4-Methoxybutyl)piperidin-4-amine

Cat. No.: B13243052

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Executive Summary & Chemical Identity

1-(4-Methoxybutyl)piperidin-4-amine is a specialized heterocyclic building block used primarily in the synthesis of G-Protein Coupled Receptor (GPCR) ligands. It serves as a critical homolog to the widely known "propyl" variant (a key intermediate for the 5-HT₄ agonist Prucalopride).

In medicinal chemistry, this compound is utilized to modulate the linker length between the basic piperidine nitrogen and the distal methoxy group. This modulation is essential for probing the depth of receptor binding pockets (Structure-Activity Relationship or SAR studies) and optimizing the lipophilicity (LogP) of drug candidates targeting Serotonin (5-HT), Muscarinic, and Sigma receptors.

Chemical Identifiers & Properties

Parameter	Technical Specification
CAS Number (Free Base)	1098627-30-5
CAS Number (2HCl Salt)	1803586-10-8
IUPAC Name	1-(4-methoxybutyl)piperidin-4-amine
Molecular Formula	C ₁₀ H ₂₂ N ₂ O
Molecular Weight	186.29 g/mol (Free Base)
SMILES	COCCCCN1CCC(N)CC1
Appearance	Colorless to pale yellow viscous oil (Free Base); White hygroscopic solid (HCl salt)
pKa (Predicted)	~10.2 (Piperidine N), ~10.6 (Primary Amine)
Solubility	Free Base: DCM, Methanol, Ethyl Acetate. Salt: Water, DMSO.

Synthetic Pathways & Production Protocols

The synthesis of **1-(4-Methoxybutyl)piperidin-4-amine** requires precise control to prevent poly-alkylation. Two primary routes are established: Direct Alkylation (Method A) and Reductive Amination (Method B).

Method A: Controlled Alkylation (Preferred for Lab Scale)

This method utilizes N-Boc protection to ensure alkylation occurs exclusively at the piperidine nitrogen, followed by deprotection.

Reagents:

- Substrate: *tert*-Butyl piperidin-4-ylcarbamate (N-Boc-4-aminopiperidine)
- Alkylating Agent: 1-Bromo-4-methoxybutane
- Base: Potassium Carbonate (K₂CO₃) or Cesium Carbonate (Cs₂CO₃)

- Solvent: Acetonitrile (ACN) or DMF

Protocol:

- Alkylation: Dissolve tert-butyl piperidin-4-ylcarbamate (1.0 eq) in ACN. Add K_2CO_3 (2.0 eq) and 1-bromo-4-methoxybutane (1.1 eq).
- Reflux: Heat to 60–80°C for 12–16 hours. Monitor by LCMS for disappearance of the secondary amine.
- Workup: Filter inorganic salts. Concentrate filtrate.^[1] Partition between EtOAc and water.^[1] Dry organic layer (Na_2SO_4) and concentrate to yield the Boc-protected intermediate.
- Deprotection: Dissolve intermediate in DCM. Add HCl (4M in dioxane) or TFA (1:4 ratio). Stir at RT for 2 hours.
- Isolation: Concentrate to dryness. For the free base, neutralize with NaOH (1M) and extract into DCM/MeOH (9:1).

Method B: Reductive Amination (Industrial Scalability)

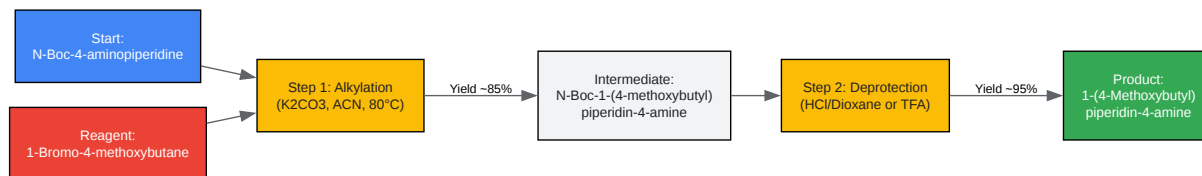
Avoids the use of expensive Boc-protected starting materials but requires careful pH control.

Reagents:

- Substrate: 4-Methoxybutanal (prepared via Swern oxidation of 4-methoxybutanol)
- Amine: 4-Aminopiperidine (often protected as a benzyl imine to prevent dimerization)
- Reductant: Sodium Triacetoxyborohydride (STAB)

Visualization: Synthetic Workflow

The following diagram illustrates the logical flow for synthesizing the target compound using the N-Boc protection strategy.



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Figure 1: Step-wise synthesis via the N-Boc protection route to ensure regioselectivity.

Applications in Drug Discovery (SAR Logic)

This compound is rarely a final drug but serves as a vital chemical probe. Its primary utility lies in "Linkerology"—optimizing the distance between the pharmacophore's basic center and auxiliary binding motifs.

GPCR Ligand Optimization (5-HT4 & Muscarinic)

In the development of agonists like Prucalopride (which uses a 3-methoxypropyl chain), researchers synthesize the 4-methoxybutyl homolog to test the "3-Carbon vs. 4-Carbon" hypothesis.

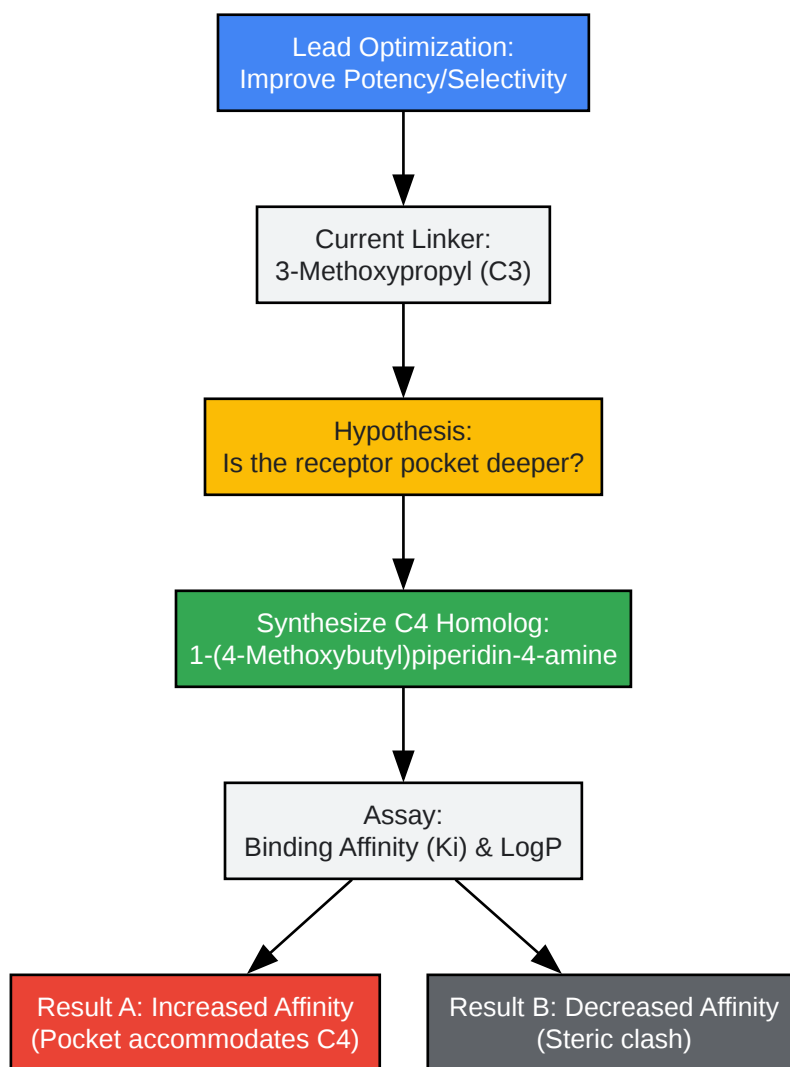
- Mechanism: The methoxy group acts as a hydrogen bond acceptor. Extending the chain by one methylene unit (-CH₂-) changes the vector and depth of this interaction within the receptor pocket.
- Outcome: If the butyl variant shows higher affinity, it suggests a deeper hydrophobic pocket in the target receptor.

Sigma-1 Receptor Ligands

Sigma-1 ligands often require a basic amine flanked by hydrophobic regions. The 4-methoxybutyl tail provides a flexible "hydrophobic arm" with a polar tip, often used to improve blood-brain barrier (BBB) permeability compared to rigid aromatic linkers.

Visualization: SAR Decision Logic

This decision tree guides researchers on when to deploy this specific butyl homolog versus the propyl standard.



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Figure 2: Structure-Activity Relationship (SAR) decision tree for linker length optimization.

Handling, Stability & Safety

Self-Validating Safety Protocol:

- Corrosivity: As a primary amine, the free base is corrosive to skin and mucous membranes.

- **Storage:** The free base absorbs CO₂ from the air (carbamate formation). Always store under Nitrogen or Argon at 2–8°C.
- **Stability:** The hydrochloride salt is significantly more stable and is the recommended form for long-term storage (>1 year).

Hazard Class	Precaution
Skin Irritant	Wear nitrile gloves (min 0.11mm thickness).
Hygroscopic	Store in desiccator; reseal immediately after use.
Incompatibility	Strong oxidizing agents, acid chlorides, anhydrides.

References

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- To cite this document: BenchChem. [1-(4-Methoxybutyl)piperidin-4-amine: Technical Monograph & Application Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13243052/docs#1-4-methoxybutyl-piperidin-4-amine-technical-monograph-application-guide\]](https://www.benchchem.com/product/b13243052/docs#1-4-methoxybutyl-piperidin-4-amine-technical-monograph-application-guide)

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